

comparative toxicity assessment of S-(1,2-Dicarboxyethyl)glutathione and analogs

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: S-(1,2-Dicarboxyethyl)glutathione

CAS No.: 1115-52-2

Cat. No.: S1503356

[Get Quote](#)

Known Experimental Data for DCE-GS

The table below summarizes the key experimental findings for **S-(1,2-Dicarboxyethyl)glutathione** from the available literature:

Assay/Model	Observed Effect	Dosage/Concentration	Key Findings
In vivo: Experimental conjunctival edema in rats [1]	Anti-inflammatory	3 mg/kg (intravenous)	Inhibited edema formation by up to 30% .
In vitro: Histamine release from rat mast cells [1]	Inhibition of histamine release	1 mmol/L	Inhibited histamine release by up to 96% .
In vivo: Anaphylactic reaction in rats [1]	Antianaphylactic	30 mg/kg (injection)	Inhibited color deposition (a measure of the reaction) by up to 43% .

Assay/Model	Observed Effect	Dosage/Concentration	Key Findings
Study on synthesized analogues [1]	Efficacy comparison	Not Specified	No other peptide had stronger effects; "little structure-activity relationship" was found.

Reported Experimental Protocols

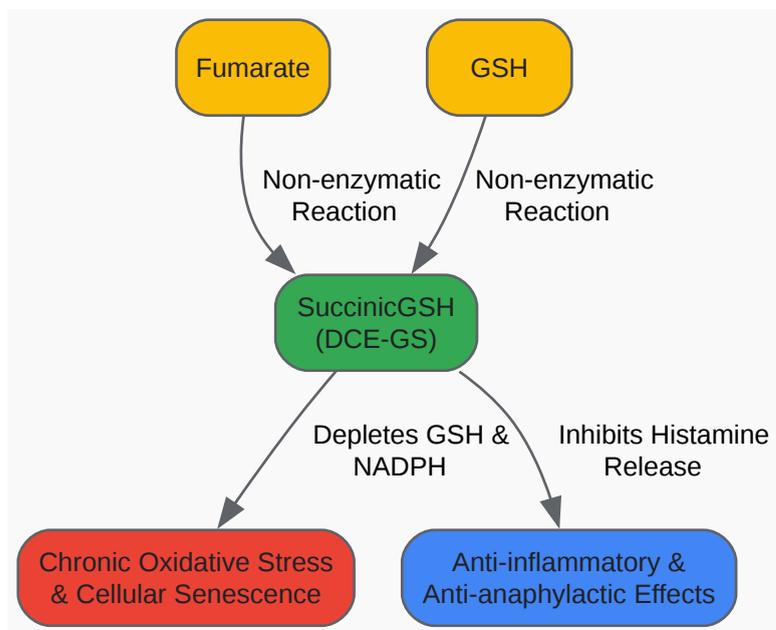
The following methodologies are based on the experiments cited in the search results.

- **Conjunctival Edema Assay in Rats [1]:** An experimental conjunctival edema was induced in rats via an injection of carrageenan. The test peptide (DCE-GS) was administered intravenously prior to the carrageenan challenge. The anti-inflammatory effect was evaluated by measuring the inhibition of edema formation.
- **Histamine Release Inhibition from Mast Cells [1]:** Histamine release from rat mast cells was induced by the compound 48/80. The test peptide was added to the mast cells before the addition of the inducer. The percentage inhibition of histamine release was then measured.
- **Antianaphylactic Effect in Rats [1]:** An anaphylactic reaction was induced in rats using an antibody against chicken egg albumin. The test peptide was injected prior to the administration of the antigen. The inhibitory effect was quantified by measuring the reduction in color deposition.

Mechanistic and Structural Context

The search results also provide insights into the formation and interactions of DCE-GS, which are crucial for understanding its biological role.

- **Formation Pathway:** DCE-GS, also known as succinicGSH, can be formed through a **non-enzymatic reaction** between the cellular antioxidant glutathione (GSH) and the metabolic intermediate fumarate. This reaction is prominent in cells where fumarate accumulates, such as in those deficient in the enzyme fumarate hydratase (FH) [2]. The diagram below illustrates this process and the key experimental findings.
- **Structural Interaction:** A study resolving the X-ray crystal structure of DCE-GS bound to the active site of human aldose reductase (AR) showed that the distal carboxylate group of the dicarboxyethyl moiety interacts with conserved anion-binding site residues (Tyr48, His110, Trp111) in the enzyme [3].



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Physiological activities of S-(1,2-dicarboxyethyl)glutathione ... [pubmed.ncbi.nlm.nih.gov]
2. Fumarate induces redox-dependent senescence by ... [nature.com]
3. Structure of a glutathione conjugate bound to the active site of ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [comparative toxicity assessment of S-(1,2-Dicarboxyethyl)glutathione and analogs]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1503356#comparative-toxicity-assessment-of-s-1-2-dicarboxyethyl-glutathione-and-analogs]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com